Spectroscopic Characterization of 1-(3-(Methylamino)phenyl)ethanone: A Technical Guide

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Compound of Interest

Compound Name:	*1-(3-(Methylamino)phenyl)ethanone*
CAS No.:	*42865-75-8*
Cat. No.:	*B1602049*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **1-(3-(Methylamino)phenyl)ethanone**, a key intermediate in pharmaceutical and chemical synthesis. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The methodologies and interpretations presented herein are grounded in established scientific principles to ensure technical accuracy and practical applicability.

Introduction: The Importance of Spectroscopic Analysis

1-(3-(Methylamino)phenyl)ethanone, with the chemical formula $C_9H_{11}NO$[1], is a substituted acetophenone derivative. Its molecular structure, featuring a methylamino group and a ketone, imparts specific chemical properties that are of interest in organic synthesis. Accurate characterization of this molecule is paramount for quality control, reaction monitoring, and

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ensuring the integrity of downstream applications. Spectroscopic techniques are indispensable tools for elucidating the molecular structure and confirming the identity and purity of such compounds. This guide will delve into the theoretical underpinnings and practical application of NMR, IR, and MS for the definitive characterization of **1-(3-(Methylamino)phenyl)ethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. Both ^{1}H and ^{13}C NMR provide detailed information about the chemical environment of the nuclei, allowing for the unambiguous assignment of the molecular structure.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **1-(3-(Methylamino)phenyl)ethanone** is predicted to show distinct signals corresponding to the aromatic protons, the methylamino group, and the acetyl group. The chemical shifts are influenced by the electronic effects of the substituents on the aromatic ring.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **1-(3-(Methylamino)phenyl)ethanone**

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Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
Acetyl (CH_3)	~2.5	Singlet	3H	The methyl protons of the acetyl group are deshielded by the adjacent carbonyl group.
N-Methyl (CH_3)	~2.8-3.0	Singlet	3H	The methyl protons attached to the nitrogen are slightly deshielded and appear as a singlet.[2]
N-H	~4.0-5.0	Broad Singlet	1H	The proton on the nitrogen atom often appears as a broad signal due to quadrupole broadening and exchange.
Aromatic (H-2, H-4, H-5, H-6)	~6.7-7.8	Multiplets	4H	The protons on the aromatic ring will exhibit complex splitting patterns due to coupling with each other. The electron-donating methylamino group and the electron-

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withdrawing acetyl group will influence their chemical shifts.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. Due to the low natural abundance of the ^{13}C isotope, spectra are typically acquired with proton decoupling, resulting in a single peak for each chemically non-equivalent carbon atom.[3]

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1-(3-(Methylamino)phenyl)ethanone**

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Carbon Atom	Predicted Chemical Shift (δ, ppm)	Rationale
Acetyl (CH_3)	~26	The methyl carbon of the acetyl group.
N-Methyl (CH_3)	~30	The methyl carbon attached to the nitrogen.
Aromatic (C-2, C-4, C-5, C-6)	~110-135	The chemical shifts of the aromatic carbons are influenced by the substituents. Carbons ortho and para to the electron-donating methylamino group will be shielded, while those influenced by the acetyl group will be deshielded.
Aromatic (C-1, C-3)	~138-150	The quaternary carbons of the aromatic ring, with C-3 (attached to the nitrogen) being significantly influenced by the amino group and C-1 (attached to the acetyl group) by the carbonyl.
Carbonyl (C=O)	~198	The carbonyl carbon of the ketone typically appears in this downfield region.[4]

Experimental Protocol for NMR Spectroscopy

The following is a generalized protocol for acquiring high-quality NMR spectra of **1-(3-(Methylamino)phenyl)ethanone**.

Diagram 1: Workflow for NMR Sample Preparation and Analysis

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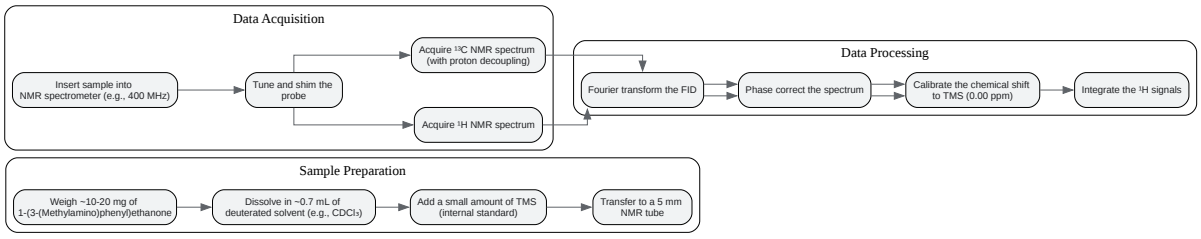

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Caption: A generalized workflow for the preparation, acquisition, and processing of NMR data.

Step-by-Step Methodology:

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **1-(3-(Methylamino)phenyl)ethanone**.
  - Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent, such as chloroform-d ($CDCl_3$), in a clean, dry vial.
  - Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0.00 ppm).[5]
  - Transfer the solution to a 5 mm NMR tube.
- Instrumental Analysis:
  - Insert the NMR tube into the spectrometer (a 400 MHz or higher field instrument is recommended for better resolution).

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- Lock the field on the deuterium signal of the solvent.
- Shim the magnetic field to achieve homogeneity and optimal spectral resolution.
- Acquire the ^{1}H NMR spectrum using a standard pulse sequence.
- Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence to simplify the spectrum to single peaks for each carbon.[6]

- Data Processing:
  - Apply a Fourier transform to the free induction decay (FID) to obtain the frequency-domain spectrum.
  - Phase correct the spectrum to ensure all peaks are in the absorptive mode.
  - Calibrate the chemical shift scale using the TMS signal at 0.00 ppm.
  - Integrate the peaks in the ^{1}H NMR spectrum to determine the relative number of protons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Spectral Data

The IR spectrum of **1-(3-(Methylamino)phenyl)ethanone** will show characteristic absorption bands for the N-H bond, C-H bonds, the C=O bond of the ketone, and C=C bonds of the aromatic ring.

Table 3: Predicted IR Absorption Bands for **1-(3-(Methylamino)phenyl)ethanone**

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity	Rationale
N-H Stretch	~3300-3500	Medium	Characteristic of a secondary amine.
C-H Stretch (Aromatic)	~3000-3100	Medium	Stretching vibrations of the C-H bonds on the benzene ring.
C-H Stretch (Aliphatic)	~2850-3000	Medium	Stretching vibrations of the methyl C-H bonds.
N-Methyl C-H Stretch	~2820-2830	Medium	A characteristic absorption for an N-methyl group.[2]
C=O Stretch (Ketone)	~1680	Strong	The carbonyl stretch of the ketone conjugated with the aromatic ring. Conjugation lowers the frequency from a typical aliphatic ketone.[7]
C=C Stretch (Aromatic)	~1580-1600	Medium-Strong	In-plane stretching vibrations of the carbon-carbon bonds in the aromatic ring.
C-N Stretch	~1250-1350	Medium	Stretching vibration of the carbon-nitrogen bond.

Experimental Protocol for IR Spectroscopy

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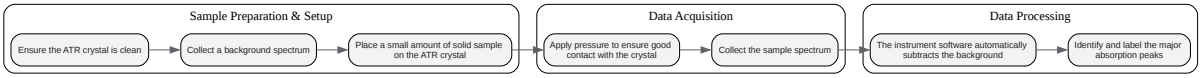
A common and straightforward method for analyzing solid samples is using an Attenuated Total Reflectance (ATR) accessory on an FTIR spectrometer.

Diagram 2: Workflow for ATR-FTIR Analysis



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Caption: A streamlined workflow for acquiring an IR spectrum using an ATR accessory.

Step-by-Step Methodology:

- Instrument Preparation:
  - Ensure the diamond or germanium crystal of the ATR accessory is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
  - Record a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Sample Analysis:
  - Place a small amount of solid **1-(3-(Methylamino)phenyl)ethanone** directly onto the ATR crystal.
  - Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.
  - Collect the IR spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Interpretation:

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- The resulting spectrum will be displayed as transmittance or absorbance versus wavenumber (cm^{-1}).
- Identify the major absorption bands and correlate them with the functional groups present in the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Predicted Mass Spectrum Data

For **1-(3-(Methylamino)phenyl)ethanone** (Molecular Weight: 149.19 g/mol [1]), the electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) and several characteristic fragment ions.

Table 4: Predicted Key Fragments in the Mass Spectrum of **1-(3-(Methylamino)phenyl)ethanone**

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m/z	Ion	Predicted Relative Abundance	Rationale
149	$[C_9H_{11}NO]^+$	Medium	The molecular ion peak (M^+).
134	$[M - CH_3]^+$	High	Loss of a methyl group from the acetyl moiety is a common fragmentation pathway for acetophenones, leading to a stable acylium ion.
106	$[M - COCH_3]^+$	Medium	Cleavage of the bond between the aromatic ring and the acetyl group.
77	$[C_6H_5]^+$	Low	Phenyl cation, a common fragment for benzene derivatives.
43	$[CH_3CO]^+$	High	The acetyl cation, often a base peak for methyl ketones.[4]

Experimental Protocol for Mass Spectrometry

The following is a general protocol for acquiring an electron ionization (EI) mass spectrum using a gas chromatograph-mass spectrometer (GC-MS).

Diagram 3: Workflow for GC-MS Analysis

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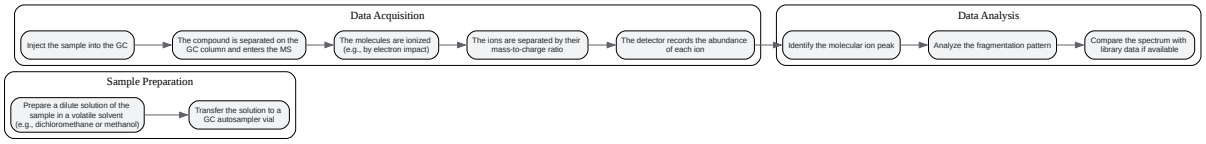

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Sources

- 1. 1-(3-(Methylamino)phenyl)ethanone 95.00% | CAS: 42865-75-8 | AChemBlock [achemblock.com]
- 2. fiveable.me [fiveable.me]
- 3. Carbon-13 nuclear magnetic resonance - Wikipedia [en.wikipedia.org]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 5. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 6. pharmacy180.com [pharmacy180.com]
- 7. Solved Identify IR peaks that confirm the product. Label the | Chegg.com [chegg.com]
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